

# 4-Amino-N,N-dimethyl-3-nitroaniline safety data sheet (SDS)

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Amino-N,N-dimethyl-3-nitroaniline

Cat. No.: B036144

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## An In-Depth Technical Guide to the Safe Handling of 4-Amino-N,N-dimethyl-3-nitroaniline

For researchers, scientists, and drug development professionals, a deep understanding of the chemical reagents they work with is paramount to ensuring laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety data for **4-Amino-N,N-dimethyl-3-nitroaniline** (CAS No. 16293-12-2), moving beyond a simple recitation of safety data sheet (SDS) information to offer practical insights and protocols for its safe handling and use.

## Chemical Identity and Properties

**4-Amino-N,N-dimethyl-3-nitroaniline** is a substituted aniline derivative with the molecular formula  $C_8H_{11}N_3O_2$ .<sup>[1][2]</sup> Its structure, featuring both amino and nitro functional groups, is key to its chemical reactivity and its toxicological profile. A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Source
Molecular Weight	181.19 g/mol	[1][3]
Melting Point	112-122 °C	[3]
Boiling Point	335.4±22.0 °C (Predicted)	[3]
Density	1.280±0.06 g/cm3 (Predicted)	[3]
Appearance	Black crystalline powder	[3]
CAS Number	16293-12-2	[1][3]

## Hazard Identification and GHS Classification

**4-Amino-N,N-dimethyl-3-nitroaniline** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4] The primary hazards are its acute toxicity and its potential to cause irritation.

GHS Classification:[4]

- Acute toxicity, Oral (Category 3)
- Acute toxicity, Dermal (Category 3)
- Acute toxicity, Inhalation (Category 3)
- Skin irritation (Category 2)
- Eye irritation (Category 2)
- Specific target organ toxicity – single exposure (Category 3), May cause respiratory irritation.

Signal Word: Danger[4]

Hazard Statements:[4][5]

- H301: Toxic if swallowed.

- H311: Toxic in contact with skin.
- H331: Toxic if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The "Danger" signal word and the multiple "Toxic" classifications underscore the critical need for stringent safety protocols when handling this compound.

## Toxicological Profile and Health Effects

The toxicity of **4-Amino-N,N-dimethyl-3-nitroaniline** is a significant concern for laboratory personnel. Exposure can occur through ingestion, skin contact, or inhalation of the dust.<sup>[4][5]</sup>

- Acute Toxicity: The compound is toxic by all three major routes of exposure.<sup>[4][5]</sup> Accidental ingestion, skin contact, or inhalation of even small amounts can lead to adverse health effects.
- Skin and Eye Irritation: Direct contact with the skin will cause irritation.<sup>[4][6]</sup> More seriously, it can cause severe irritation to the eyes.<sup>[4]</sup>
- Respiratory Irritation: Inhalation of the dust may lead to irritation of the respiratory tract.<sup>[4][5]</sup>

While specific data on long-term exposure to this particular compound is limited in the provided search results, related aromatic amines are known to have other systemic effects. Therefore, minimizing exposure is crucial.

## Safe Handling and Storage Protocols

A proactive approach to safety is essential when working with **4-Amino-N,N-dimethyl-3-nitroaniline**.

Handling:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[4][6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[4][6]
- Do not get the substance in eyes, on skin, or on clothing.[5][6]
- Wash hands and any exposed skin thoroughly after handling.[4][6]
- Do not eat, drink, or smoke when using this product.[4][5]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6]
- The storage area should be locked up and accessible only to authorized personnel.[4]
- Incompatible materials include strong oxidizing agents.[6]

## Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are the primary barriers to exposure.

#### Engineering Controls:

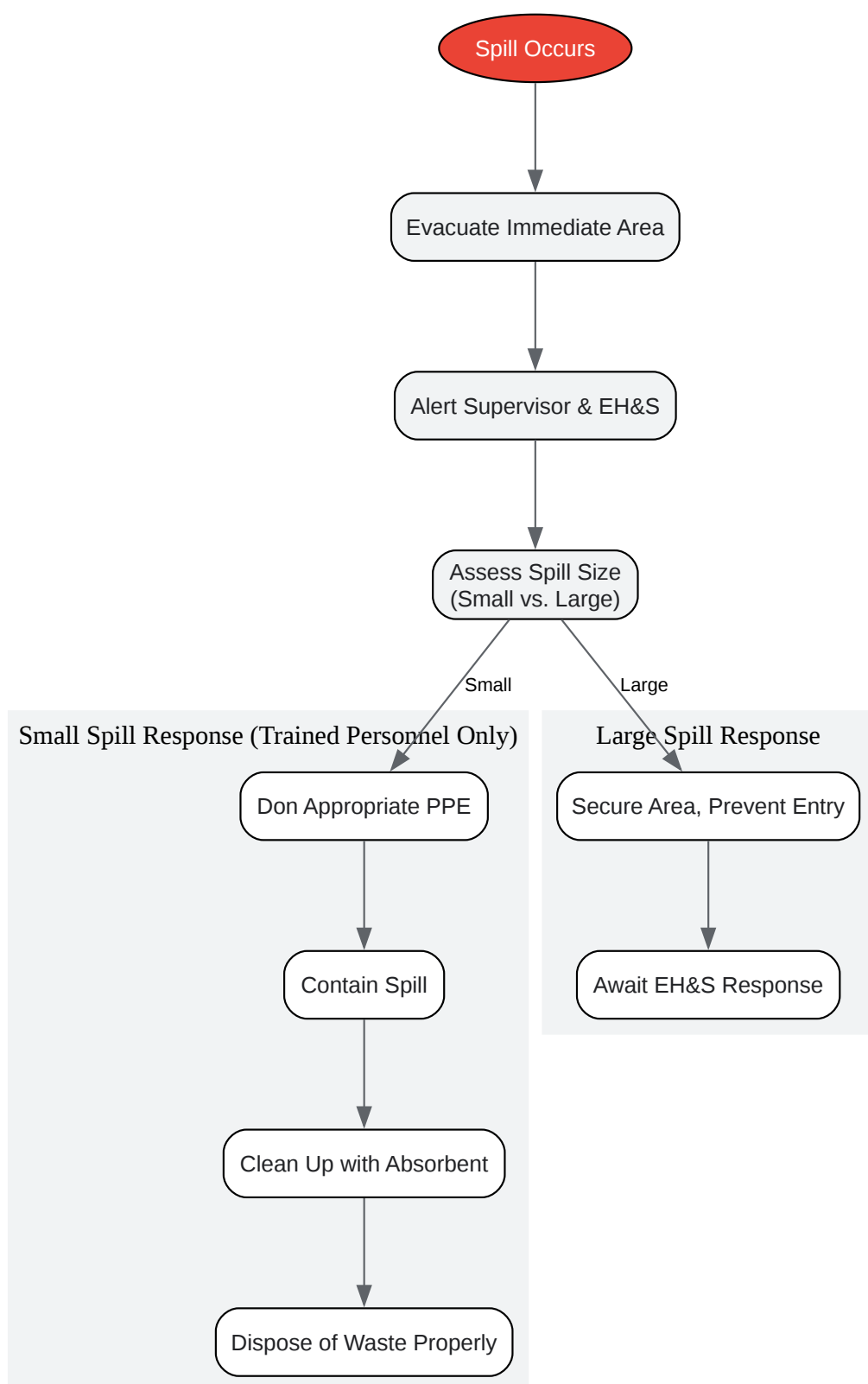
- Ensure adequate ventilation. Local exhaust ventilation is highly recommended.[5]
- Eyewash stations and safety showers must be readily accessible in the immediate work area.[5]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Skin Protection: Wear protective gloves and impervious clothing to prevent skin contact.[4][6]

- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a suitable respirator should be worn.<sup>[4]</sup>





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)